

Autophagy inducer 3 solubility and stock solution preparation

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Compound of Interest

Compound Name: Autophagy inducer 3

Cat. No.: B10857016

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Application Notes and Protocols: Autophagy Inducer 3

For Researchers, Scientists, and Drug Development Professionals

Introduction

Autophagy Inducer 3 is a potent bioactive compound that has been demonstrated to stimulate autophagy, the cellular process of degradation and recycling of its own components. This process is crucial for maintaining cellular homeostasis, and its dysregulation is implicated in a variety of diseases, including cancer and neurodegenerative disorders. **Autophagy Inducer 3** has been shown to induce robust autophagic cell death in diverse cancer cell lines while having minimal cytotoxic effects on normal cells.^[1] Its mechanism of action involves the upregulation of key autophagy-related proteins, leading to the formation of autophagic vacuoles and subsequent cellular degradation. These application notes provide detailed information on the solubility of **Autophagy Inducer 3**, protocols for the preparation of stock solutions, and an overview of its mechanism of action.

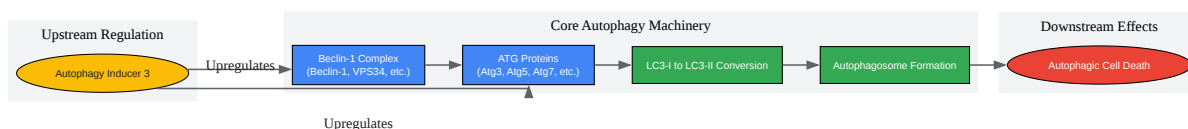
Data Presentation

The following table summarizes the key quantitative data for **Autophagy Inducer 3**, including its molecular weight, solubility in various solvents, recommended stock solution concentrations, and typical working concentrations for in vitro experiments.

Parameter	Value
Molecular Weight	377.60 g/mol
Solubility	<p>In Vivo Formulations: Soluble in a mixture of Ethanol, PEG300, Tween-80, and Saline (2.5 mg/mL) or Ethanol and Corn Oil (2.5 mg/mL).[1]</p> <p>In Vitro: Soluble in Ethanol. While specific quantitative data for DMSO is not readily available, it is a common solvent for preparing stock solutions of similar compounds.</p>
Stock Solution	<p>Recommended Concentration: 10 mM in DMSO (General laboratory practice for cell culture).</p> <p>Storage: -20°C for up to 1 month or -80°C for up to 6 months.[1]</p>
Working Concentration	7.5 µM - 10 µM in cell-based assays.[1]

Mechanism of Action

Autophagy Inducer 3 exerts its biological effects by promoting the cellular autophagy pathway. Experimental evidence indicates that it robustly induces the expression of classical autophagy markers, including Beclin-1, Atg3, Atg5, and Atg7.[1] This upregulation leads to the formation of characteristic autophagic vacuoles and LC3 puncta, which are key morphological hallmarks of autophagy. The precise molecular target of **Autophagy Inducer 3** has not been fully elucidated, but its activity culminates in the initiation and execution of the autophagic cascade, ultimately leading to autophagic cell death in cancer cells.



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Caption: Signaling pathway of **Autophagy Inducer 3**.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Autophagy Inducer 3** in DMSO for use in in vitro cell culture experiments.

Materials:

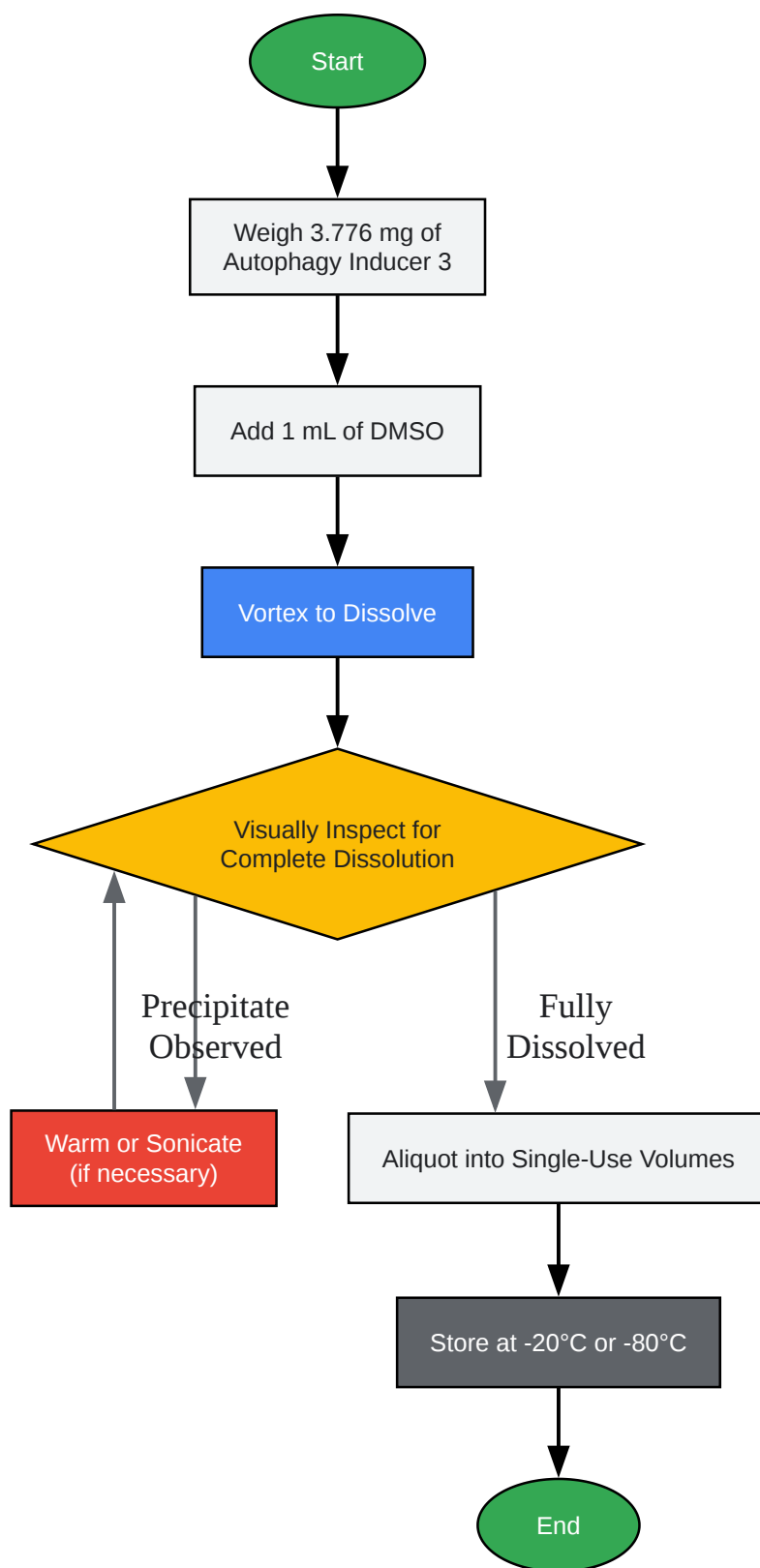
- **Autophagy Inducer 3** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Calculate the required mass of **Autophagy Inducer 3**:
 - Molecular Weight (MW) = 377.60 g/mol
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 377.60 \text{ g/mol} = 0.003776 \text{ g} = 3.776 \text{ mg}$
 - Accurately weigh out 3.776 mg of **Autophagy Inducer 3** powder and place it in a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the powder.

- Cap the tube tightly.
- Ensure complete dissolution:
 - Vortex the solution thoroughly for 1-2 minutes.
 - Visually inspect the solution to ensure that all the powder has dissolved. If precipitation is observed, gentle warming in a water bath (up to 37°C) or brief sonication may be used to aid dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Note on Vehicle Control: When conducting cell-based assays, it is crucial to include a vehicle control group treated with the same concentration of DMSO as the experimental groups to account for any potential effects of the solvent on the cells.



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Caption: Workflow for preparing a stock solution.

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References

- 1. medchemexpress.com [medchemexpress.com]
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